

Personal protective equipment for handling Alexa Fluor 647 NHS Ester

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Compound of Interest

Compound Name: Alexa Fluor 647 NHS Ester

Cat. No.: B12289133

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Essential Safety and Handling for Alexa Fluor® 647 NHS Ester

This guide provides immediate safety, operational, and disposal information for the handling of Alexa Fluor® 647 NHS Ester. It is intended for researchers, scientists, and drug development professionals to ensure safe and effective use in the laboratory.

Personal Protective Equipment (PPE)

While Alexa Fluor® 647 NHS Ester is not classified as a hazardous substance, adherence to standard laboratory safety protocols is essential to minimize exposure and ensure a safe working environment. The following personal protective equipment should be worn when handling the compound, particularly in its solid, powdered form and when preparing solutions.

PPE Category	Item	Specifications and Usage
Eye and Face Protection	Safety Goggles	Should comply with ANSI Z87.1 standards and provide a complete seal around the eyes to protect against dust particles.
Face Shield	Recommended to be worn in conjunction with safety goggles, especially when handling larger quantities, to protect against splashes.	
Hand Protection	Nitrile Gloves	Double-gloving is recommended. Nitrile gloves offer good resistance to a range of chemicals. Gloves should be inspected for any signs of degradation or punctures before use.
Respiratory Protection	Air-Purifying Respirator (APR) with P100 filters	A NIOSH-approved half-mask or full-face APR is advised when handling the powdered form of the dye to prevent inhalation. A proper fit test is mandatory before use.
Protective Clothing	Laboratory Coat	A full-length lab coat, preferably with elastic cuffs, should be worn to prevent skin contact.
Disposable Gown/Apron	For procedures with a higher risk of contamination, a disposable gown or a chemical-resistant apron should be worn over the lab coat.	

Closed-toe ShoesRequired at all times within the laboratory.

Operational Handling and Storage

Proper handling and storage are crucial to maintain the integrity and reactivity of Alexa Fluor® 647 NHS Ester.

Parameter	Specification
Storage of Unreconstituted Dye	Store at $\leq -15^{\circ}\text{C}$, desiccated and protected from light.[1]
Storage of Reconstituted Dye Solution (in DMSO)	Can be stored at $\leq -15^{\circ}\text{C}$ for up to two weeks.[1] To prevent degradation from moisture, it is best to prepare single-use aliquots.
Reconstitution Solvent	High-quality anhydrous dimethylformamide (DMF) or dimethylsulfoxide (DMSO).[2]
pH for Labeling Reaction	The optimal pH range for the conjugation reaction is 8.3 - 8.5.[3] A buffer closer to neutral pH can be used for more selective labeling of the N-terminus.[2]
Incompatible Buffers	Do not use buffers containing primary amines, such as Tris, as they will compete with the target molecule for reaction with the NHS ester.[4]

Experimental Protocol: Protein Labeling

This protocol provides a general procedure for conjugating Alexa Fluor® 647 NHS Ester to a protein, such as an antibody.

Materials:

- Alexa Fluor® 647 NHS Ester
- Protein to be labeled (at a concentration of at least 2 mg/mL for optimal results)[2]

- Reaction Buffer: 0.1–0.2 M sodium bicarbonate buffer, pH 8.3[2]
- Anhydrous DMSO or DMF
- Purification column (e.g., Sephadex G-25)[4]

Procedure:

- Prepare Protein Solution: Dissolve the protein in the reaction buffer at a concentration of at least 2 mg/mL.[2]
- Prepare Dye Stock Solution: Immediately before use, dissolve Alexa Fluor® 647 NHS Ester in anhydrous DMSO or DMF to a concentration of 10 mg/mL.[1]
- Labeling Reaction: Add the calculated amount of the dye stock solution to the protein solution while gently vortexing. The molar ratio of dye to protein may need to be optimized, but a common starting point is a 10-fold molar excess of the dye.
- Incubation: Incubate the reaction mixture for 1 hour at room temperature, protected from light.[2]
- Purification: Separate the labeled protein from the unreacted dye using a size-exclusion chromatography column, such as Sephadex G-25.[4]
- Storage of Conjugate: Store the purified protein conjugate at 4°C, protected from light. For long-term storage, consider adding a carrier protein (e.g., 0.1% BSA) and a preservative (e.g., 2 mM sodium azide) and storing at >0.5 mg/mL.[1]

Disposal Plan

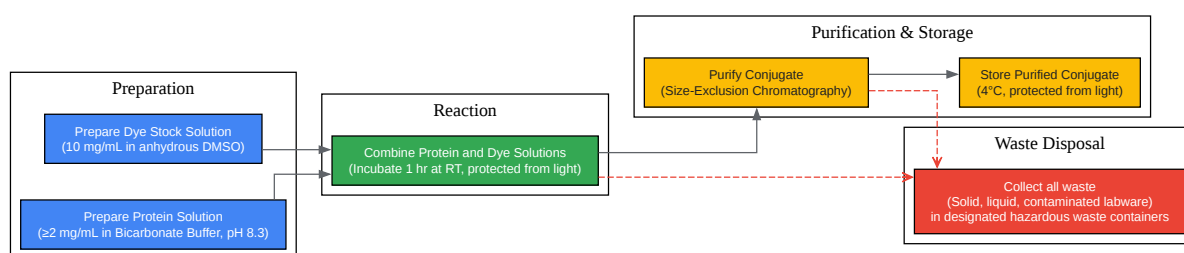
All waste generated from the use of Alexa Fluor® 647 NHS Ester should be treated as chemical waste and segregated from regular trash.

- Unused or Expired Solid Dye: The original vial containing the solid dye should be placed in a designated, sealed, and clearly labeled hazardous waste container. Do not dispose of the solid powder in the regular trash.

- **Concentrated Solutions** (e.g., in DMSO or DMF): Collect all concentrated stock solutions in a sealed, labeled hazardous waste container. Never dispose of concentrated solutions containing organic solvents down the drain.
- **Dilute Aqueous Solutions**: For aqueous waste from labeling reactions, ensure the reactive NHS ester is quenched by adjusting the pH to between 7 and 8.5 if necessary. Collect these solutions in a designated hazardous waste container. Do not pour down the drain.
- **Contaminated Labware**: Disposable labware (e.g., pipette tips, microfuge tubes) that has come into contact with the dye should be collected in a designated hazardous waste container. Non-disposable glassware should be decontaminated by rinsing with a suitable solvent (e.g., ethanol or acetone), and the rinsate should be collected as hazardous waste.

Contact your institution's Environmental Health and Safety (EHS) department to arrange for the pickup and disposal of your hazardous waste containers, following all institutional protocols.

Experimental Workflow



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Caption: Workflow for protein labeling with Alexa Fluor® 647 NHS Ester.

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